

An In-depth Technical Guide to the Physical Properties of Dimethyl Dodecanedioate

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Compound of Interest

Compound Name: *Dimethyl dodecanedioate*

Cat. No.: *B161721*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Dimethyl dodecanedioate, with the CAS number 1731-79-9, is the dimethyl ester of dodecanedioic acid.[1] It is a chemical intermediate that finds application as a raw material in the synthesis of fragrances, specifically musk compounds.[2] This technical guide provides a comprehensive overview of the key physical properties of **dimethyl dodecanedioate**, offering detailed experimental protocols for their determination and presenting the data in a clear, accessible format. This document is intended to be a valuable resource for researchers, scientists, and professionals in drug development and other scientific fields who may work with this compound.

Molecular and Chemical Identity

Prior to delving into its physical properties, it is essential to establish the fundamental molecular and chemical identity of **dimethyl dodecanedioate**.

Identifier	Value	Source
Molecular Formula	C ₁₄ H ₂₆ O ₄	[1][3]
Molecular Weight	258.35 g/mol	[1][3]
IUPAC Name	dimethyl dodecanedioate	[3]
CAS Number	1731-79-9	[1]
Synonyms	Dimethyl 1,10-decanedicarboxylate, Dodecanedioic acid, 1,12-dimethyl ester, Dimethyl 1,12-dodecanedioate, 1,12-Dimethyl dodecanedioate	[3]

Tabulated Physical Properties

The following tables summarize the key quantitative physical properties of **dimethyl dodecanedioate** for easy reference and comparison.

Table 3.1: Thermal and Physical Properties

Property	Value	Conditions	Source
Melting Point	30-32 °C / 86-89.6 °F	[1]	
Boiling Point	187-188 °C / 368.6-370.4 °F	at 14 mmHg	[1]
Density (estimate)	0.9914 g/cm ³	[1]	
Flash Point	187-188 °C / 368.6-370.4 °F	at 14 mmHg (Closed Cup)	[2]

Table 3.2: Optical and Solubility Properties

Property	Value	Solvent/Conditions	Source
Refractive Index (estimate)	1.4301	[1]	
Solubility	Slightly soluble	Chloroform, Methanol	[2]

Experimental Protocols for Physical Property Determination

This section provides detailed methodologies for the determination of the key physical properties of **dimethyl dodecanedioate**. While specific experimental reports for this compound are not readily available in public literature, the following protocols are adapted from standard laboratory procedures for similar long-chain diesters.

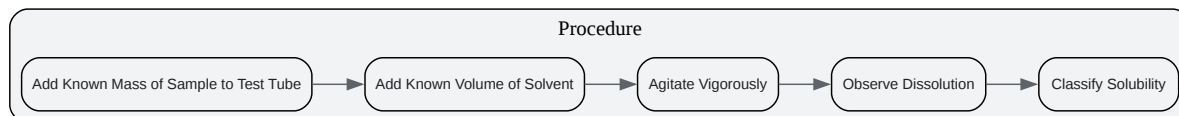
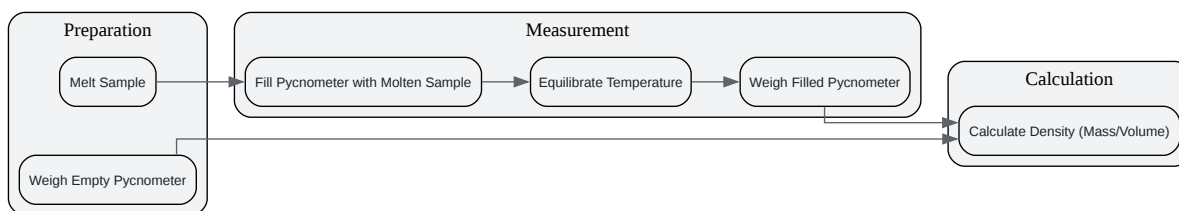
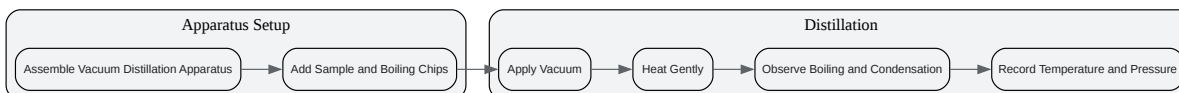
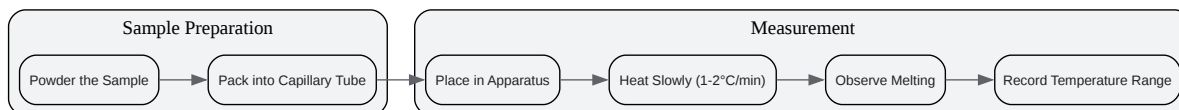
Determination of Melting Point

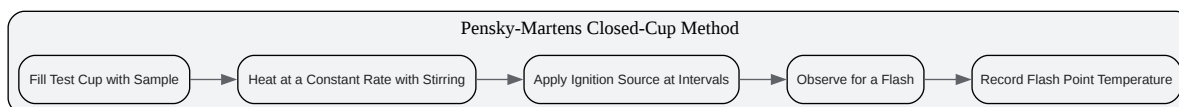
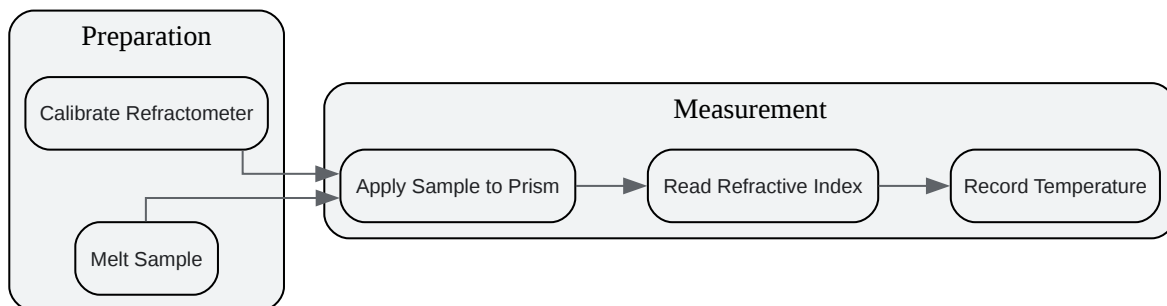
The melting point of **dimethyl dodecanedioate** can be accurately determined using the capillary method with a melting point apparatus.

Methodology:

- **Sample Preparation:** A small amount of crystalline **dimethyl dodecanedioate** is finely powdered. The open end of a capillary tube is pressed into the powder. The tube is then inverted and tapped gently to pack the powder into the sealed end. This process is repeated until a packed sample of 2-3 mm in height is achieved.
- **Apparatus Setup:** The capillary tube is placed in the heating block of a calibrated melting point apparatus.
- **Heating and Observation:** The sample is heated at a controlled rate. An initial rapid heating can be used to approximate the melting point, followed by a slower, more precise measurement (1-2 °C per minute) starting from about 20 °C below the expected melting point.
- **Data Recording:** The temperature at which the first drop of liquid appears is recorded as the onset of melting. The temperature at which the last solid crystal disappears is recorded as

the completion of melting. The melting point is reported as this range.





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